

Application Notes: Evaluating Antioxidant Capacity Using AAPH

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Compound of Interest

Compound Name: 2,2'-Azobis(2-amidinopropane)

Cat. No.: B079431

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Introduction

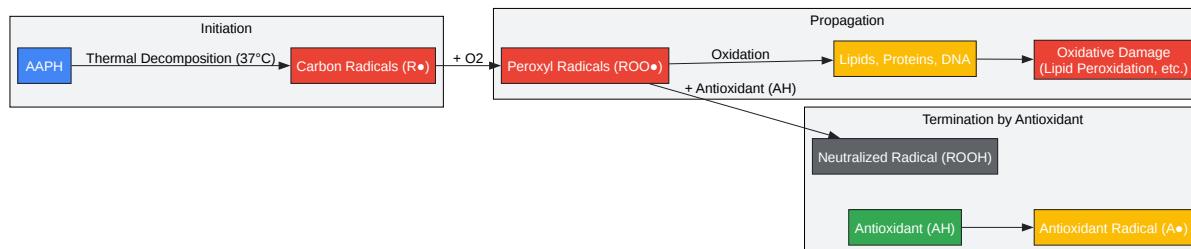
2,2'-Azobis(2-amidinopropane) dihydrochloride (AAPH) is a water-soluble azo compound widely utilized as a reliable source of free radicals to assess the antioxidant capacity of various substances.^{[1][2]} At physiological temperatures (37°C), AAPH undergoes thermal decomposition to generate peroxy radicals at a constant and reproducible rate, making it an ideal tool for mimicking oxidative stress in biological systems.^{[3][4]} This characteristic is leveraged in several antioxidant assays, most notably the Oxygen Radical Absorbance Capacity (ORAC) assay.^{[5][6]} These application notes provide detailed protocols for researchers, scientists, and drug development professionals on the use of AAPH to evaluate antioxidant capacity.

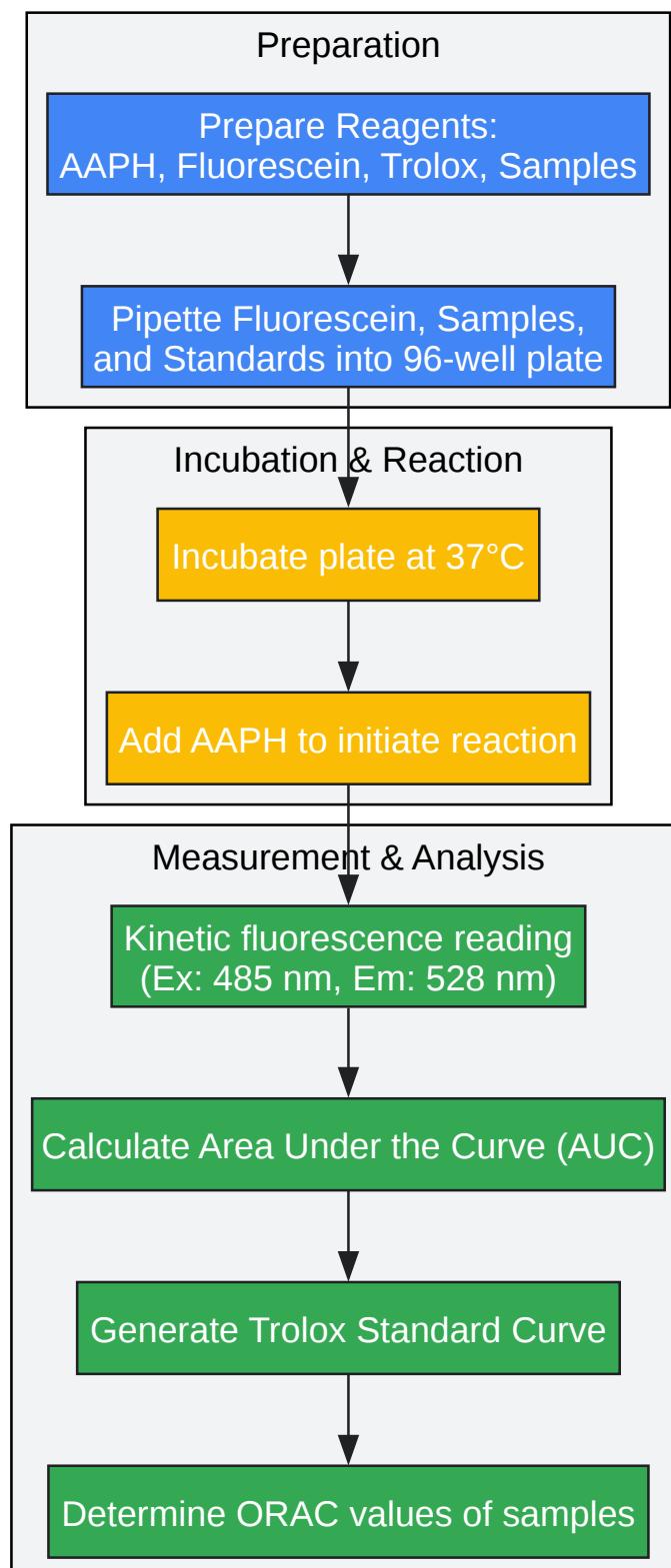
AAPH's predictable radical generation allows for the standardized evaluation of antioxidants in various matrices, from pure compounds and natural extracts to biological fluids.^{[3][7]} The peroxy radicals produced by AAPH can induce oxidative damage to fluorescent probes, lipids, and proteins.^{[3][8]} Antioxidants, in turn, can mitigate this damage by scavenging these radicals. The extent of this protection is a measure of their antioxidant capacity.

Mechanism of AAPH-Induced Oxidation

AAPH serves as a peroxy radical generator. Its thermal decomposition at 37°C initiates a cascade of reactions that lead to oxidative stress. The process begins with the breakdown of AAPH into two carbon-centered radicals and nitrogen gas.^{[1][2]} In the presence of oxygen, these carbon radicals are rapidly converted to peroxy radicals.^{[1][3]} These highly reactive

peroxyl radicals can then abstract hydrogen atoms from surrounding molecules, such as lipids and proteins, initiating a chain reaction of oxidation.^[3] This process can lead to lipid peroxidation, protein carbonylation, and eventually, cell damage and death. Antioxidants can interrupt this process by donating a hydrogen atom to the peroxy radicals, thereby neutralizing them and terminating the oxidation chain reaction.



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